

Chemical Identity and Primary Application

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Compound Focus: N-Acetyl Guanosine

CAS No.: 21967-06-6

Cat. No.: S9001358

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N-Acetyl Guanosine is a chemically modified nucleoside where an acetyl group is attached to the exocyclic amine group of the guanine base [1]. Its primary documented application is as a **protected monomer in solid-phase oligonucleotide synthesis** [1].

- **Role in Synthesis:** The N-acetyl (Ac) group serves as a protecting group, preventing unwanted side reactions during the step-wise synthesis of RNA or DNA oligonucleotides. After synthesis is complete, this protecting group is removed under specific conditions to regenerate the native guanosine structure [1].
- **Commercial Form:** It is commonly immobilized on Controlled Pore Glass (CPG) solid supports, described as 2' -TOM-ribo Guanosine (N-acetyl) 3' -lcaa CPG [1]. This format includes other protective groups, like the TOM (triisopropylsilyl oxy methyl) group on the ribose sugar, making it suitable for automated RNA synthesis.

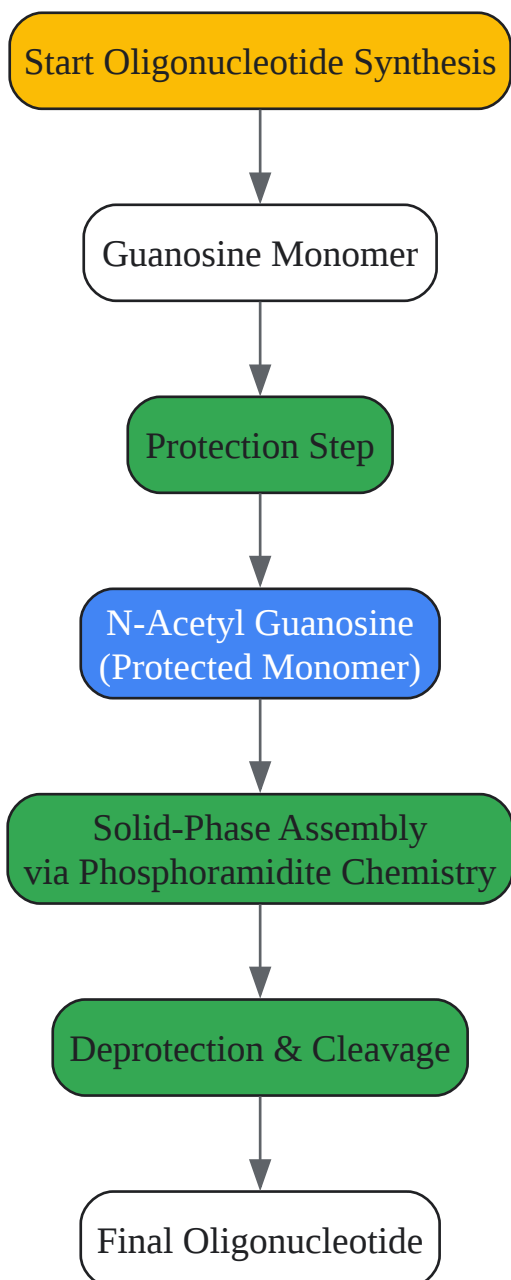
Experimental Context and Workflow

The table below outlines the typical experimental context in which **N-Acetyl Guanosine** is used.

Aspect	Description
Primary Use	Protected building block for solid-phase oligonucleotide synthesis [1].
Key Protocols	Standard phosphoramidite chemistry protocols for oligonucleotide synthesis, including deprotection steps to remove acetyl group [1].

Aspect	Description
Relevant Metabolic Engineering	Microbial guanosine overproduction in <i>E. coli</i> (precursor to chemical modification) [2].
Quantified Data in Search	Not available in searched literature.

The following diagram illustrates its role in the oligonucleotide synthesis workflow.



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Schematic of N-Acetyl Guanosine use in oligonucleotide synthesis

Important Limitations and Future Research

It is critical to note that the searched literature **does not establish N-Acetyl Guanosine as a direct, biologically active signaling molecule** in metabolic pathways, unlike its counterparts cGMP or GTP [3] [4].

The available data defines it as a synthetic, intermediate compound for nucleic acid chemistry.

- **No Direct Biosynthetic Pathway Identified:** The compound is not listed as a natural intermediate in the purine nucleotide biosynthesis pathways described in the search results [5]
- **Research Focus:** Current scientific focus, as per the search results, is on the efficient microbial production of guanosine itself [2] and the biology of its phosphorylated derivatives (GMP, GDP, GTP) [3] [4], rather than on N-acetylated forms

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References

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